

# A Technical Guide to the Physicochemical Properties of Piperonyl Acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Piperonyl acetate

Cat. No.: B1198404

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## Introduction

**Piperonyl acetate** (CAS No. 326-61-4), also known as heliotropyl acetate, is an aromatic ester recognized for its sweet, floral, and fruity aroma, often with cherry-like undertones.<sup>[1][2]</sup> It is a synthetic flavoring agent and fragrance ingredient utilized in a variety of consumer products, including beverages, candy, ice cream, baked goods, and perfumes.<sup>[1][2][3]</sup> Beyond its organoleptic properties, **piperonyl acetate** serves as an active ingredient in some insecticides and is employed in laboratory settings for the synthesis of other chemical compounds.<sup>[3]</sup> This technical guide provides an in-depth overview of the core physicochemical properties of **piperonyl acetate**, complete with experimental methodologies and a summary of quantitative data.

## Physicochemical Data Summary

The following table summarizes the key physicochemical properties of **piperonyl acetate**, compiled from various sources. These parameters are crucial for understanding the compound's behavior in different matrices and for developing new applications.

Property	Value	References
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	[3][4][5]
Molecular Weight	194.18 g/mol	[4][6]
Appearance	Colorless to pale yellow liquid	[3][7][8]
Boiling Point	150-151 °C at 10 mmHg153-154 °C at 14 mmHg285.09 °C (estimated)	[6][9][10][3][11]
Melting Point	51 °C	[6]
Density	1.227 - 1.239 g/mL at 25 °C1.24 g/mL	[4][6][9][3][7]
Refractive Index	n <sub>20</sub> /D 1.523 - 1.529n <sub>20</sub> /D 1.5265	[3][6][4][9]
Solubility	Insoluble in water (<1 mg/mL)692.8 mg/L at 25 °C (estimated)	[6][11]
Flash Point	> 200 °F (> 93.3 °C)> 230 °F (> 110 °C)113 °C (closed cup)	[6][8][9][4][10]
Log KOW (Octanol-Water Partition Coefficient)	2.14 (estimated)	[11]
Vapor Pressure	0.000916 mmHg	[8]
Purity	≥99% (GC)	[3][8][10]

## Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below. These protocols are standard laboratory procedures that provide a basis for reproducing the data presented.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid for heating bath (e.g., mineral oil, silicone oil)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Fill the Thiele tube with the heating liquid to a level just above the side arm.
- Add a small amount of **Piperonyl acetate** to the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the thermometer and the attached test tube into the heating bath in the Thiele tube. The heating liquid should cover the sample.
- Gently heat the side arm of the Thiele tube. The shape of the tube promotes convection currents, ensuring uniform heating of the bath.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops, and the liquid begins to be drawn into the capillary tube.<sup>[12]</sup> Record this temperature.

## Determination of Density (Pycnometer Method)

The density of a substance is its mass per unit volume. A pycnometer, a flask with a precise volume, is commonly used for the accurate determination of the density of liquids.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Water bath (for temperature control)

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside of the pycnometer and weigh it. Record the mass ( $m_2$ ).
- Empty and dry the pycnometer.

- Fill the pycnometer with **Piperonyl acetate** and allow it to reach the same temperature in the water bath.
- Dry the exterior of the pycnometer and weigh it. Record the mass ( $m_3$ ).
- The density of **Piperonyl acetate** is calculated using the following formula: Density of **Piperonyl acetate** =  $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$ .<sup>[4][13][14]</sup>

## Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be used to identify a substance or assess its purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp for the D-line, 589 nm)
- Dropper or pipette

Procedure:

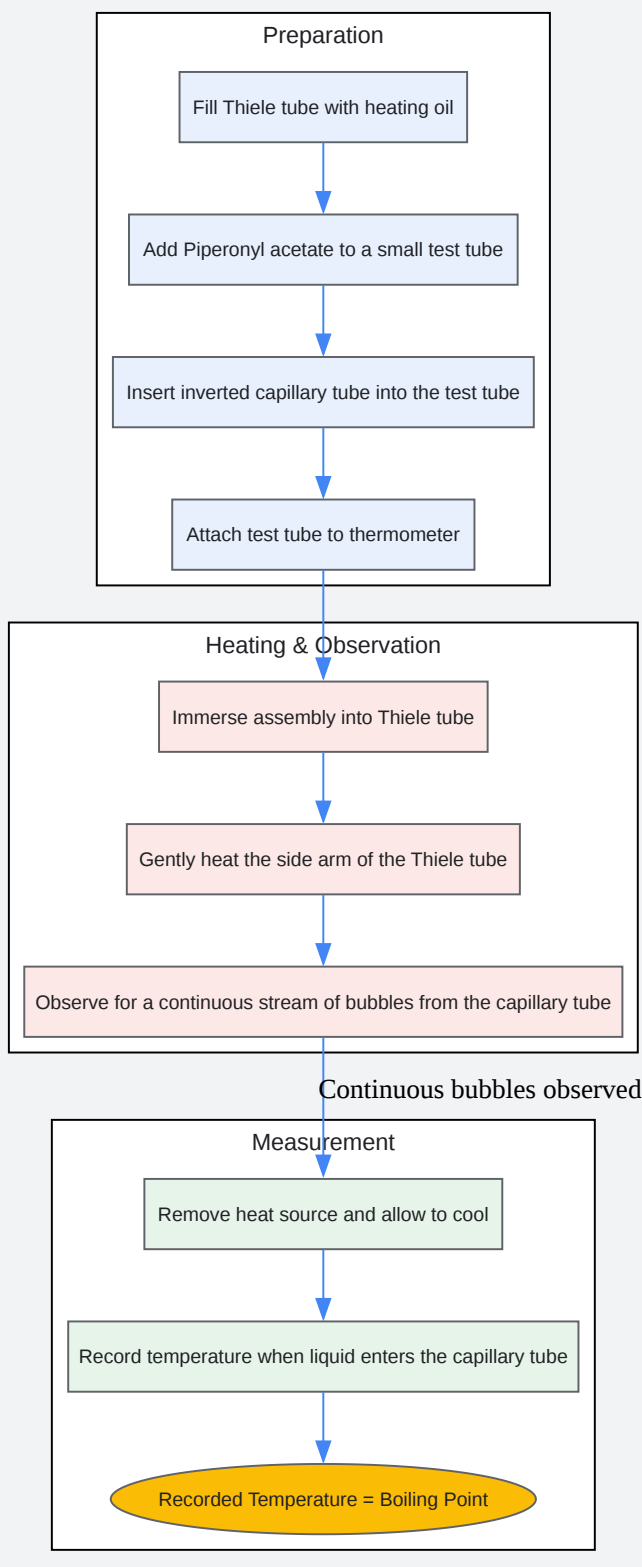
- Connect the refractometer to the constant temperature water bath set at the desired temperature (e.g., 20 °C).
- Open the prism assembly of the refractometer and clean the surfaces of both the illuminating and refracting prisms with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue.
- Using a dropper, place a few drops of **Piperonyl acetate** onto the surface of the lower prism.
- Close the prism assembly and ensure the liquid spreads evenly between the two prisms.
- Adjust the light source to illuminate the prisms.

- Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields become visible.
- Turn the fine adjustment knob to bring the dividing line between the light and dark fields into sharp focus exactly on the crosshairs of the eyepiece.
- If a colored band is visible at the dividing line, adjust the chromaticity compensator until the line is sharp and achromatic.
- Read the refractive index value from the instrument's scale.[\[15\]](#)

## Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the boiling point of **Piperonyl acetate** using the Thiele tube method.

## Experimental Workflow: Boiling Point Determination (Thiele Tube Method)

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Caption: Workflow for Boiling Point Determination.

## Conclusion

The physicochemical properties of **Piperonyl acetate** are well-documented, providing a solid foundation for its application in various industries. The data and experimental protocols presented in this guide offer researchers and professionals the necessary information for quality control, formulation development, and further scientific investigation into this versatile compound. Adherence to standardized experimental procedures is critical for obtaining accurate and reproducible results.

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)